

Purification of 2-Ethyl-5-nitroaniline by Recrystallization: Application Notes and Protocols

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Compound of Interest

Compound Name: **2-Ethyl-5-nitroaniline**

Cat. No.: **B1661927**

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Abstract

This comprehensive guide provides a detailed protocol for the purification of **2-Ethyl-5-nitroaniline** (CAS: 20191-74-6), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialized dyes. The protocol is grounded in the fundamental principles of recrystallization, a robust technique for the purification of solid organic compounds. This document is intended for researchers, scientists, and drug development professionals, offering in-depth, field-proven insights into solvent selection, experimental execution, and troubleshooting. The causality behind each experimental choice is explained to ensure both procedural success and a deeper understanding of the purification process.

Introduction: The Critical Role of Purity

2-Ethyl-5-nitroaniline is a valuable building block in organic synthesis. The purity of this compound is paramount, as impurities can lead to undesirable side reactions, lower yields of the final product, and potential safety hazards. The synthesis of **2-Ethyl-5-nitroaniline** often results in the formation of byproducts, such as positional isomers, which have similar physical properties to the desired product, making their removal challenging.

Recrystallization is a powerful and widely used technique for the purification of crystalline solids.^[1] The principle of recrystallization is based on the differential solubility of a compound and its impurities in a given solvent at different temperatures.^[2] A properly executed

recrystallization can yield a product of high purity, suitable for even the most demanding applications.

Principle of Recrystallization

Recrystallization involves dissolving the impure solid in a suitable solvent at an elevated temperature to create a saturated solution. As the solution is allowed to cool, the solubility of the desired compound decreases, leading to the formation of crystals. The impurities, being present in smaller amounts and ideally having a different solubility profile, remain dissolved in the solvent (mother liquor). The purified crystals are then isolated by filtration.[\[2\]](#)

The success of recrystallization hinges on the selection of an appropriate solvent. An ideal solvent should:

- Dissolve the compound sparingly or not at all at room temperature, but completely at its boiling point.
- Dissolve the impurities well at all temperatures or not at all.
- Not react with the compound to be purified.
- Be sufficiently volatile to be easily removed from the purified crystals.
- Be non-toxic, inexpensive, and non-flammable for safe and practical use.[\[1\]](#)

Physicochemical Properties of 2-Ethyl-5-nitroaniline

A thorough understanding of the physicochemical properties of **2-Ethyl-5-nitroaniline** is essential for developing a successful recrystallization protocol.

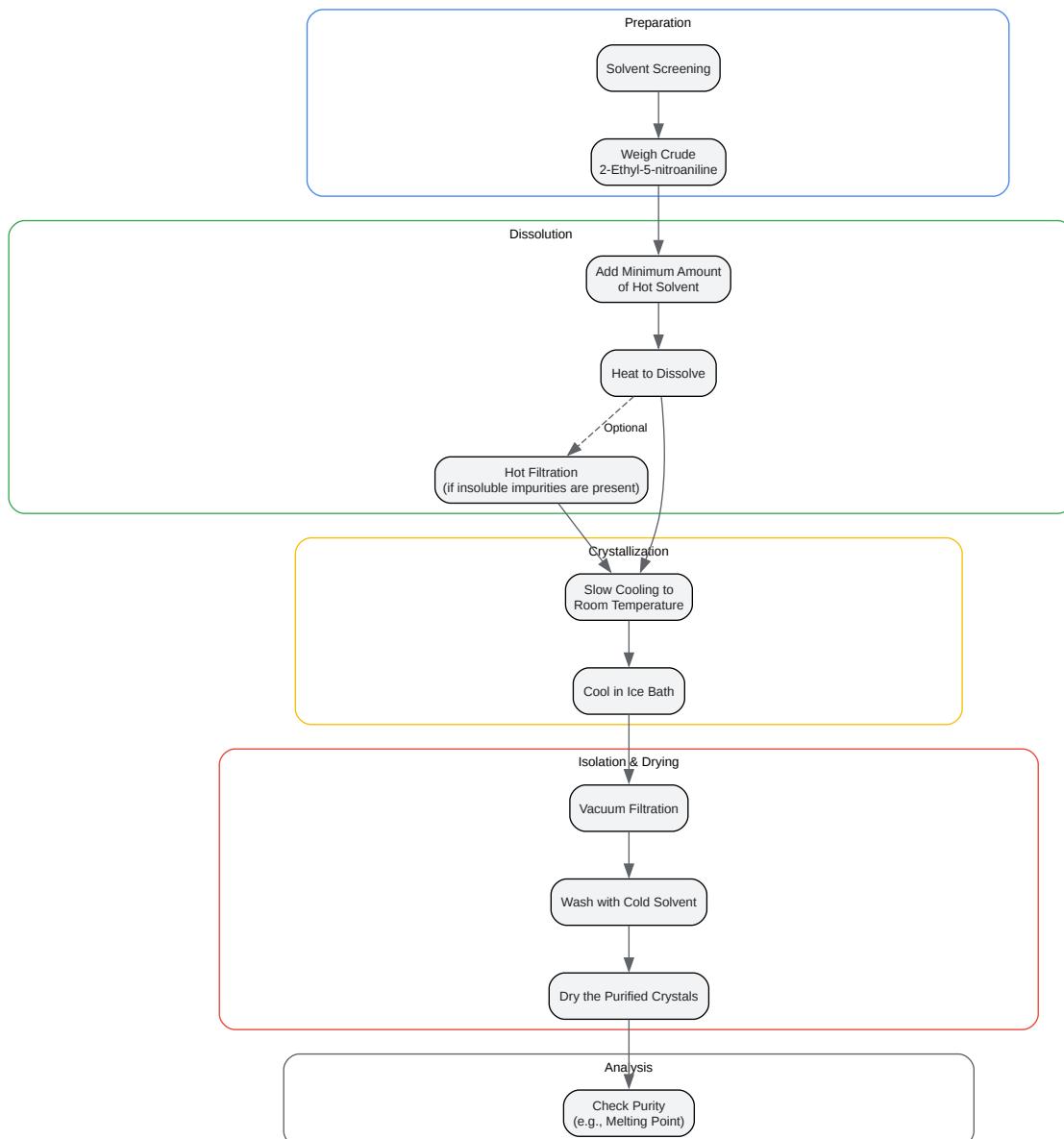
Property	Value	Source
CAS Number	20191-74-6	
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	
Molecular Weight	166.18 g/mol	
Appearance	Light yellow to brown powder/crystal	
Melting Point	63-64 °C	

Impurity Profile and Purification Rationale

The primary impurities in commercially available or synthetically prepared **2-Ethyl-5-nitroaniline** are typically positional isomers formed during the nitration of 2-ethylaniline. These isomers have very similar chemical structures and boiling points, making purification by distillation difficult. However, their slightly different polarities and crystal lattice energies can be exploited for separation by recrystallization. The goal of this protocol is to select a solvent system in which **2-Ethyl-5-nitroaniline** has a steep solubility curve with respect to temperature, while the isomeric impurities remain in solution upon cooling.

Experimental Workflow for Recrystallization

The following diagram illustrates the key steps in the purification of **2-Ethyl-5-nitroaniline** by recrystallization.



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